

Technical Guide: Physicochemical Characterization of N-(4-Fluorophenyl)-N-methylacrylamide

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Compound of Interest

Compound Name: *N-(4-Fluorophenyl)-N-methylacrylamide*

Cat. No.: *B13357830*

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A Senior Application Scientist's Approach to Determining a Critical Material Attribute

Executive Summary

N-(4-Fluorophenyl)-N-methylacrylamide is a specialized monomer with significant potential in the development of advanced polymers for drug delivery, biomaterials, and other high-performance applications. Its precise physicochemical properties are critical for ensuring reproducibility and success in research and manufacturing. This guide provides an in-depth protocol for the determination of one of its most fundamental characteristics: the melting point. While a definitive melting point for this specific compound is not widely published, this document outlines the authoritative, self-validating experimental procedure for its determination, contextualizes its expected properties based on analogous structures, and explains the scientific principles behind the methodology.

Introduction: The Criticality of Melting Point

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. For a monomer like **N-(4-Fluorophenyl)-N-methylacrylamide**, this value is more than a mere physical constant; it is a primary indicator of purity. Pure crystalline substances exhibit a sharp, well-defined melting point, whereas impure materials melt over a broader temperature range and at a lower temperature.[1][2][3] Therefore, the accurate determination of the melting point is an indispensable first step in quality control, material specification, and ensuring the success of subsequent polymerization reactions.

The structure of **N-(4-Fluorophenyl)-N-methylacrylamide**, featuring an aromatic ring, an amide group, and a vinyl group, suggests it is a solid at room temperature. The fluorine substitution on the phenyl ring is expected to influence its crystal lattice structure and, consequently, its melting point, when compared to its non-fluorinated analogues.

Physicochemical Properties: An Analog-Based Estimation

While a specific, verified melting point for **N-(4-Fluorophenyl)-N-methylacrylamide** (CAS 1248447-39-3) is not readily available in public literature, we can estimate its properties by examining related N-substituted acrylamides.[4] This comparative approach provides a reasonable starting point for experimental design.

Property	N-(4-Fluorophenyl)-N-methylacrylamide	N-Methylacrylamide (Analog)	N-Methylolacrylamide (Analog)
CAS Number	1248447-39-3[4]	1187-59-3[5][6]	924-42-5[7]
Molecular Formula	C ₁₀ H ₁₀ FNO[4]	C ₄ H ₇ NO[5][6]	C ₄ H ₇ NO ₂ [7]
Molecular Weight	179.19 g/mol [4]	85.11 g/mol [5][6]	101.10 g/mol [7]
Predicted State	Solid	Solid	Solid
Reported Melting Point	Not Published	102-106 °C[6]	74-75 °C[8]

The presence of the larger, rigid 4-fluorophenyl group in the target monomer, compared to the simple methyl or methylol groups in the analogs, suggests a higher melting point due to

increased molecular weight and potentially more efficient crystal packing. The experimental protocol below is designed to determine this value with high precision.

Experimental Protocol: Capillary Melting Point Determination

The capillary method is the most common and reliable technique for determining the melting point of a powdered solid.^{[2][3]} It relies on controlled heating of a small sample in a capillary tube and visual or automated detection of the phase transition.^{[3][9]}

Causality Behind Experimental Choices

- **Sample Preparation:** The sample must be completely dry and finely powdered. Moisture can act as an impurity, depressing the melting point, while a fine powder ensures uniform packing and efficient heat transfer.^{[2][10]}
- **Heating Rate:** A dual-rate heating approach is standard practice.^[1] An initial rapid heating to ~20°C below the expected melting point saves time.^[10] However, the final approach must be slow (1-2°C per minute) to allow the system to reach thermal equilibrium.^{[2][9][10]} Heating too quickly will cause the thermometer reading to lag behind the actual sample temperature, leading to an erroneously high and broad melting range.
- **Melting Range:** A pure substance should melt over a narrow range (typically <1°C). The start of the range is the temperature at which the first droplet of liquid appears, and the end is the temperature at which the last solid crystal liquefies.^[2] A broad range indicates the presence of impurities.^[1]

Step-by-Step Methodology

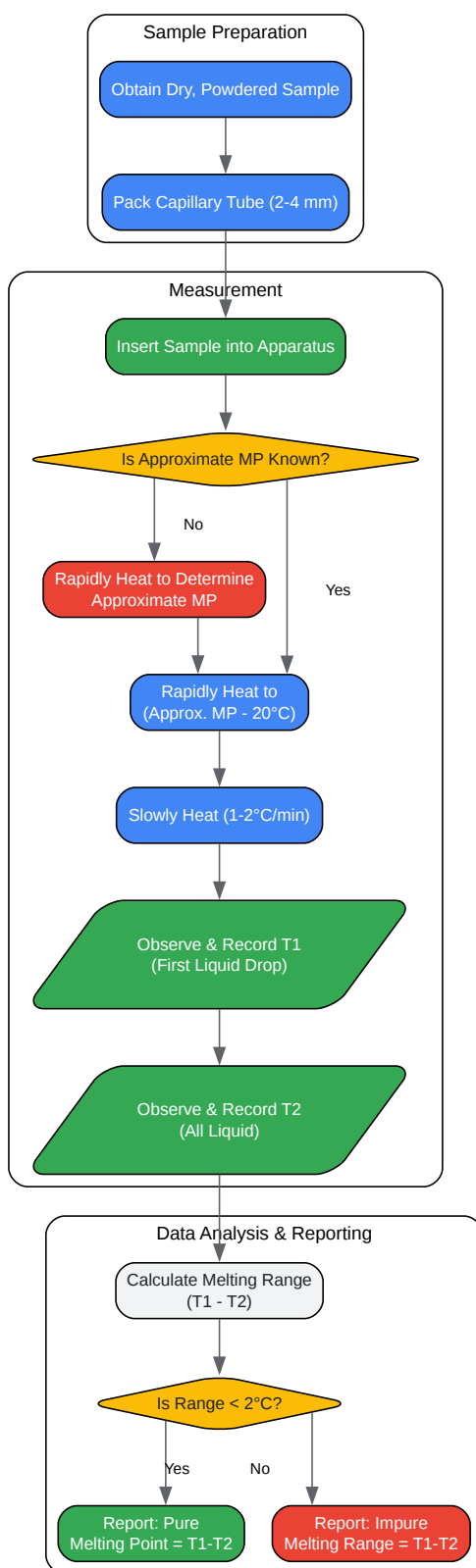
- **Sample Preparation:**
 - Place a small amount of **N-(4-Fluorophenyl)-N-methylacrylamide** onto a clean, dry watch glass.
 - Ensure the sample is a fine, homogenous powder. If necessary, gently crush any large crystals with a spatula.

- Obtain a glass capillary tube, sealed at one end.
- Jab the open end of the capillary tube into the powder pile several times to introduce a small amount of the sample.[10]
- Invert the tube and tap it gently on a hard surface, or drop it down a long glass tube, to pack the powder into the sealed end.
- The final packed sample height should be approximately 2-4 mm.[3][10]
- Apparatus Setup:
 - Insert the packed capillary tube into the heating block of a melting point apparatus.
 - Ensure the apparatus is clean and properly calibrated.
- Approximate Melting Point Determination (if unknown):
 - Set the apparatus to a rapid heating rate (e.g., 10-20°C/minute).
 - Observe the sample and record the temperature at which it melts. This provides a rough estimate.
 - Allow the apparatus to cool significantly before proceeding.
- Accurate Melting Point Determination:
 - Using a new packed capillary tube, set the apparatus to rapidly heat to a temperature approximately 20°C below the estimated melting point found in the previous step.[10]
 - Once this temperature is reached, reduce the heating rate to 1-2°C per minute.[2]
 - Observe the sample closely through the viewfinder.
 - Record T1: The temperature at which the very first drop of liquid becomes visible.
 - Record T2: The temperature at which the last crystal of solid turns into a liquid.
 - The melting point is reported as the range T1 - T2.

- Validation:
 - Repeat the accurate measurement with a second sample to ensure reproducibility. The results should be within 1°C of each other.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the melting point determination protocol, emphasizing decision points and the importance of a systematic approach.



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Caption: Workflow for Capillary Melting Point Determination.

Conclusion: A Foundation for Future Research

The determination of the melting point of **N-(4-Fluorophenyl)-N-methylacrylamide** is a foundational piece of data for any researcher or developer working with this monomer. The protocol described herein provides a robust, self-validating method for obtaining this critical parameter. By establishing a precise melting range, scientists can confidently assess material purity, ensure the consistency of starting materials for polymerization, and build a reliable foundation for the development of novel polymers and advanced materials. This meticulous approach to basic characterization is a hallmark of sound scientific and industrial practice.

References

- H. Chen, et al. (2000). Lower critical solution temperatures of N-substituted acrylamide copolymers in aqueous solutions.
- SSERC. Melting point determination. [\[Link\]](#)
- An-Najah Staff. THE PREPARATION AND PROPERTIES OF STEREOREGULAR POLY (N-SUBSTITUTED ACRYLAMIDES). [\[Link\]](#)
- H. Liu, et al. (2018). Acrylamide Functional Group Incorporation Improves Drug-like Properties: An Example with EGFR Inhibitors. *Molecules*, 23(1), 144.
- A.KRÜSS Optronic. Melting point determination. [\[Link\]](#)
- Chemistry LibreTexts. (2022). 6.1D: Step-by-Step Procedures for Melting Point Determination. [\[Link\]](#)
- ResolveMass Laboratories Inc. Melting Point Determination. [\[Link\]](#)
- Edisco. Melting point determination. [\[Link\]](#)
- V. A. Myagchenkov. (2003). Physical and chemical properties of acrylamide polymers and copolymers. *Review. Acta Polymerica*, 42(10), 475-484.
- Baghdad Science Journal. (2010). Synthesis and Copolymerization of several N-substituted acrylamides. [\[Link\]](#)
- PubChemLite. N-((acryloylamino)(4-fluorophenyl)methyl)acrylamide (C13H13FN2O2). [\[Link\]](#)

- LookChem. N-METHYLOLACRYLAMIDE. [[Link](#)]
- PubChem. N-Methylolacrylamide. [[Link](#)]
- M. G. Franczyk, et al. (2022). Synthesis and Characterization of Catechol-Containing Polyacrylamides with Adhesive Properties. *Polymers*, 14(13), 2568.
- P. Pazhanisamy & B. S. R. Reddy. (2007). Synthesis and characterization of methacrylamidopropyltrimethylammonium chloride and N-substituted acrylamide ionomers. *Express Polymer Letters*, 1(11), 740-749.
- Google Patents. EP3652150A1 - Process for preparing n-methyl(meth)acrylamide.
- Ataman Kimya. N-METHYLOL ACRYLAMIDE. [[Link](#)]
- IJRASET. (2023). Synthesis and Characterization of 4-Nitropheny Maleimide and Copolymerized with Acrylonitrile and Acrylamide. [[Link](#)]

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Sources

- 1. SSERC | Melting point determination [sserc.org.uk]
- 2. resolvemass.ca [resolvemass.ca]
- 3. edisco.it [edisco.it]
- 4. 1248447-39-3|N-(4-Fluorophenyl)-N-methylacrylamide|BLD Pharm [bldpharm.com]
- 5. CAS 1187-59-3: Methylacrylamide | CymitQuimica [cymitquimica.com]
- 6. N-METHYLACRYLAMIDE CAS#: 1187-59-3 [m.chemicalbook.com]
- 7. N-Methylolacrylamide | C4H7NO2 | CID 13543 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. atamankimya.com [atamankimya.com]
- 9. Melting point determination - A.KRÜSS Optronic [kruess.com]
- 10. chem.libretexts.org [chem.libretexts.org]

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